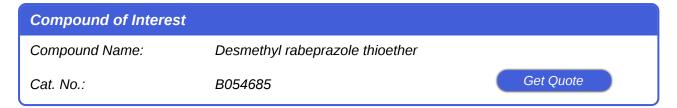


# Desmethyl Rabeprazole Thioether: An In-Depth Technical Guide on a Key Rabeprazole Impurity

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of **desmethyl rabeprazole thioether**, a significant impurity and major human metabolite of the proton pump inhibitor rabeprazole. This document delves into its chemical identity, formation pathways, and analytical methodologies for its detection and quantification. It also summarizes available data on its potential pharmacological and toxicological properties, alongside regulatory considerations. Detailed experimental protocols and visual diagrams are provided to support researchers and professionals in the pharmaceutical industry in understanding and controlling this impurity in rabeprazole drug substances and products.

#### Introduction

Rabeprazole, a substituted benzimidazole, is a widely used proton pump inhibitor (PPI) that effectively suppresses gastric acid secretion.[1][2] The quality and safety of rabeprazole formulations are of paramount importance, necessitating a thorough understanding and control of any impurities. **Desmethyl rabeprazole thioether** has been identified as a key impurity and a major metabolite of rabeprazole.[3][4] This guide aims to be a central resource for scientific professionals, offering detailed information on the characterization and control of this specific compound.



## **Chemical and Physical Properties**

**Desmethyl rabeprazole thioether** is chemically known as 3-[[2-[[(1H-Benzimidazol-2-yl)thio]methyl]-3-methyl-4-pyridinyl]oxy]-1-propanol.[4] Its key chemical identifiers and properties are summarized in the table below.

Property	Value	Reference
Chemical Name	3-[[2-[[(1H-Benzimidazol-2-yl)thio]methyl]-3-methyl-4-pyridinyl]oxy]-1-propanol	[4]
CAS Number	117976-91-7	[3]
Molecular Formula	C17H19N3O2S	[3][5]
Molecular Weight	329.42 g/mol	[3][5]
Synonyms	Rabeprazole Impurity 7, Desmethyl rabeprazolethioether	[4]

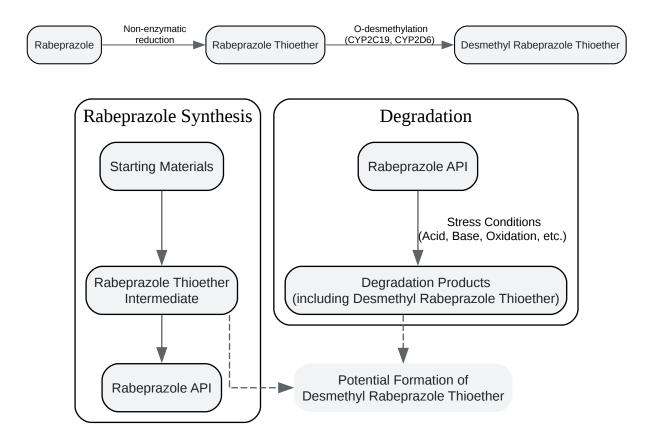
## **Formation Pathways**

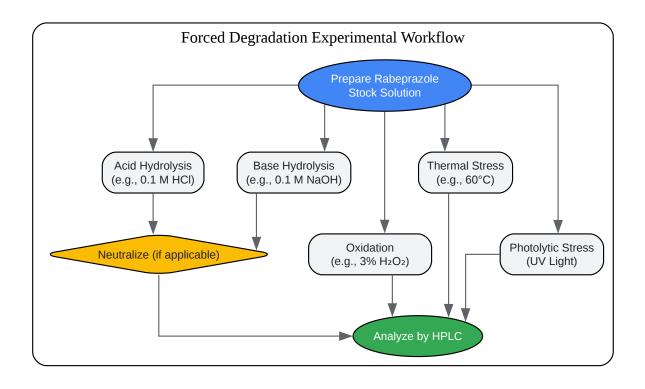
**Desmethyl rabeprazole thioether** is formed through two primary pathways: as a metabolic byproduct in humans and as a process-related impurity or degradation product in the manufacturing of rabeprazole.

#### **Metabolic Pathway**

In humans, rabeprazole is extensively metabolized in the liver. A major metabolic route involves a non-enzymatic reduction to rabeprazole thioether.[3] Subsequently, rabeprazole thioether undergoes O-desmethylation to form **desmethyl rabeprazole thioether**. This reaction is primarily catalyzed by the cytochrome P450 enzymes CYP2C19 and CYP2D6.[3][6]









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- To cite this document: BenchChem. [Desmethyl Rabeprazole Thioether: An In-Depth Technical Guide on a Key Rabeprazole Impurity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054685#desmethyl-rabeprazole-thioether-as-a-rabeprazole-impurity]

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